

# Application Notes and Protocols for Pentadecan-8-ol in Pharmaceutical Formulations

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Pentadecan-8-ol

Cat. No.: B157577

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These application notes provide a comprehensive overview of the potential use of **Pentadecan-8-ol** as a pharmaceutical excipient, primarily focusing on its role as a penetration enhancer in topical and transdermal drug delivery systems. The information is based on the general properties of long-chain fatty alcohols and available data on related compounds, as specific quantitative data for **Pentadecan-8-ol** is limited in publicly accessible literature.

## Introduction to Pentadecan-8-ol in Pharmaceutical Formulations

**Pentadecan-8-ol** is a 15-carbon secondary fatty alcohol. Its amphiphilic nature, possessing both a lipophilic alkyl chain and a hydrophilic hydroxyl group, suggests its potential to interact with biological membranes, particularly the stratum corneum of the skin.<sup>[1][2]</sup> This interaction can lead to a temporary and reversible disruption of the highly organized lipid structure of the stratum corneum, thereby enhancing the penetration of co-administered active pharmaceutical ingredients (APIs).<sup>[1][2]</sup>

Potential Applications:

- **Penetration Enhancer:** To increase the permeation of APIs through the skin in topical and transdermal formulations.<sup>[2][3]</sup>
- **Emollient and Skin Conditioning Agent:** In cosmetic and dermatological products.

- **Component of Nanoformulations:** As a lipid component in the formulation of solid lipid nanoparticles (SLNs) and nanoemulsions for controlled drug release.[\[4\]](#)[\[5\]](#)
- **Antimicrobial Agent:** Due to the known antimicrobial properties of fatty alcohols, it may contribute to the preservation of formulations.

## Physicochemical Properties

A summary of the known physicochemical properties of **Pentadecan-8-ol** is presented in Table 1.

Property	Value	Reference
Molecular Formula	C15H32O	<a href="#">[6]</a>
Molecular Weight	228.41 g/mol	<a href="#">[6]</a>
Appearance	Not specified, likely a waxy solid at room temperature	
LogP (octanol-water partition coefficient)	~5.8 (estimated)	
Solubility	Expected to be soluble in organic solvents like ethanol and propylene glycol. Very slightly soluble in water.	<a href="#">[7]</a>

## Mechanism of Action as a Penetration Enhancer

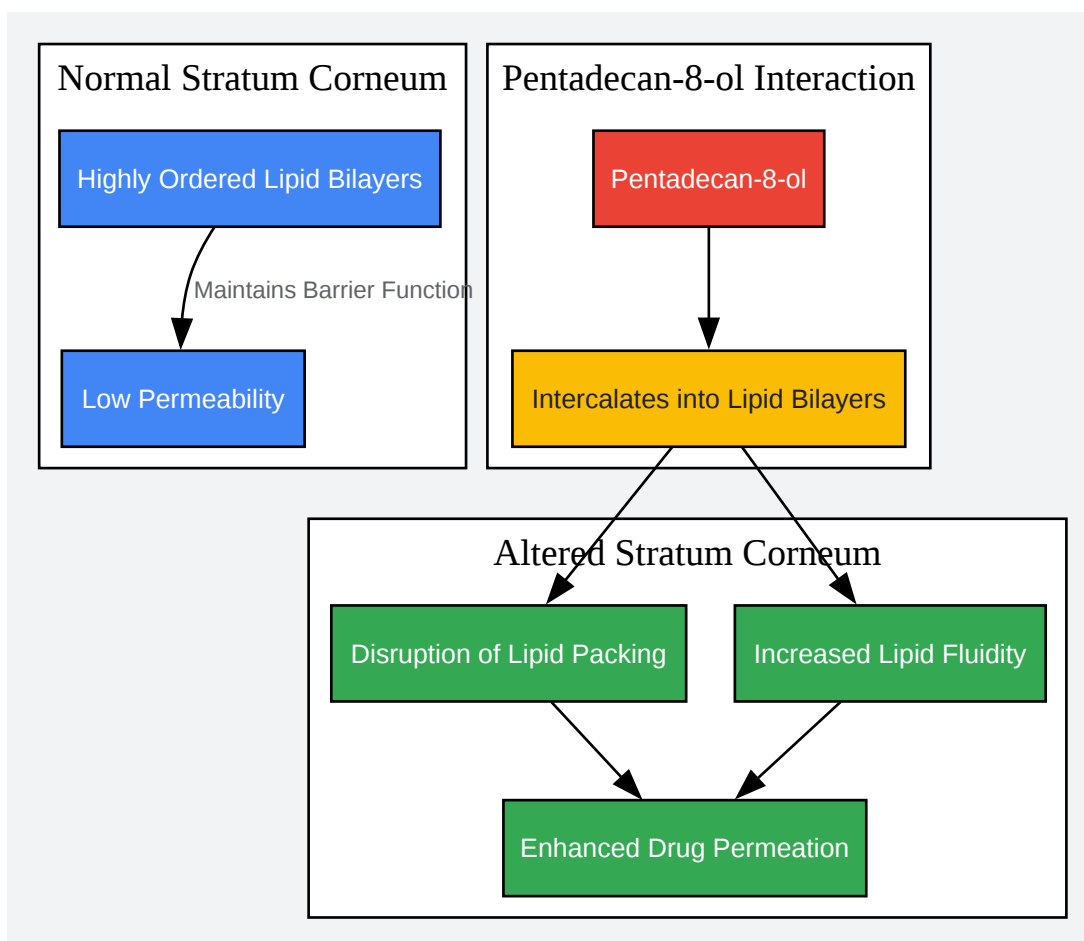
The primary mechanism by which fatty alcohols like **Pentadecan-8-ol** are thought to enhance skin penetration is by disrupting the intercellular lipid matrix of the stratum corneum.[\[1\]](#)[\[2\]](#) This can occur through several synergistic actions:

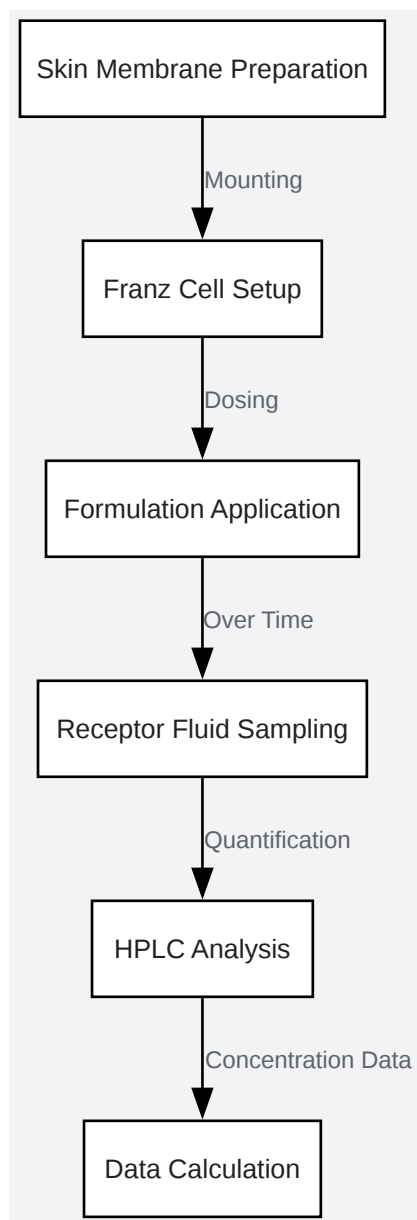
- **Lipid Fluidization:** Insertion of the long alkyl chains of **Pentadecan-8-ol** into the lipid bilayers of the stratum corneum increases the fluidity of these lipids.
- **Disruption of Lamellar Structure:** The presence of the enhancer molecules disrupts the highly ordered lamellar structure of the ceramides, cholesterol, and fatty acids in the stratum

corneum.

- **Creation of Diffusion Pathways:** This disruption creates less tortuous pathways for the API to diffuse through the skin barrier.

The following diagram illustrates the proposed mechanism of action.





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Address: 3281 E Guasti Rd  
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